

# Chemical and physical properties of D-(-)-3-Phosphoglyceric acid disodium salt.

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## Compound of Interest

Compound Name: *D-(-)-3-Phosphoglyceric acid disodium*

Cat. No.: *B037804*

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An In-depth Technical Guide to **D-(-)-3-Phosphoglyceric acid disodium** salt

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**D-(-)-3-Phosphoglyceric acid disodium** salt is the stable, water-soluble form of 3-phosphoglycerate (3-PG), a pivotal metabolic intermediate.[1] As a key molecule in the central energy-yielding pathway of glycolysis and the carbon fixation pathway of photosynthesis (Calvin Cycle), 3-PG is fundamental to cellular bioenergetics and biosynthesis.[2][3] This document provides a comprehensive overview of the chemical identity, physical characteristics, biological significance, and handling protocols for **D-(-)-3-Phosphoglyceric acid disodium** salt, serving as a technical resource for laboratory and development applications.

## Chemical and Physical Properties

The fundamental chemical and physical properties of **D-(-)-3-Phosphoglyceric acid disodium** salt are summarized below. This data is essential for its correct identification, handling, and use in experimental settings.

## Chemical Properties

Quantitative identifiers and structural information for the compound are detailed in the following table.

Property	Value
IUPAC Name	disodium;(2R)-2-hydroxy-3-[hydroxy(oxido)phosphoryl]oxypropanoate[4]
Synonyms	(-)-Disodium D-3-phosphoglycerate, D-Glycerate 3-phosphate disodium salt[5]
Molecular Formula	C <sub>3</sub> H <sub>5</sub> Na <sub>2</sub> O <sub>7</sub> P[4][5]
Molecular Weight	230.02 g/mol [4][5][6]
CAS Number	80731-10-8[4][5][6]
InChI Key	RGCJWQYUZHTJBE-YBBRRFGFSA-L[5]
SMILES String	[Na+].[Na+].O--INVALID-LINK--C([O-])=O[5]
Purity (Assay)	≥93% (dry basis, enzymatic)[5]

## Physical Properties

The physical characteristics of the compound are crucial for determining appropriate storage, handling, and solution preparation methods.

Property	Value
Appearance	White to off-white powder/solid[5][6]
Form	Powder[5]
Solubility	H <sub>2</sub> O: 50 mg/mL, resulting in a clear, colorless to faintly yellow solution[5]
Melting Point	>133°C (sublimes)[7]
Storage Temperature	-20°C[5]

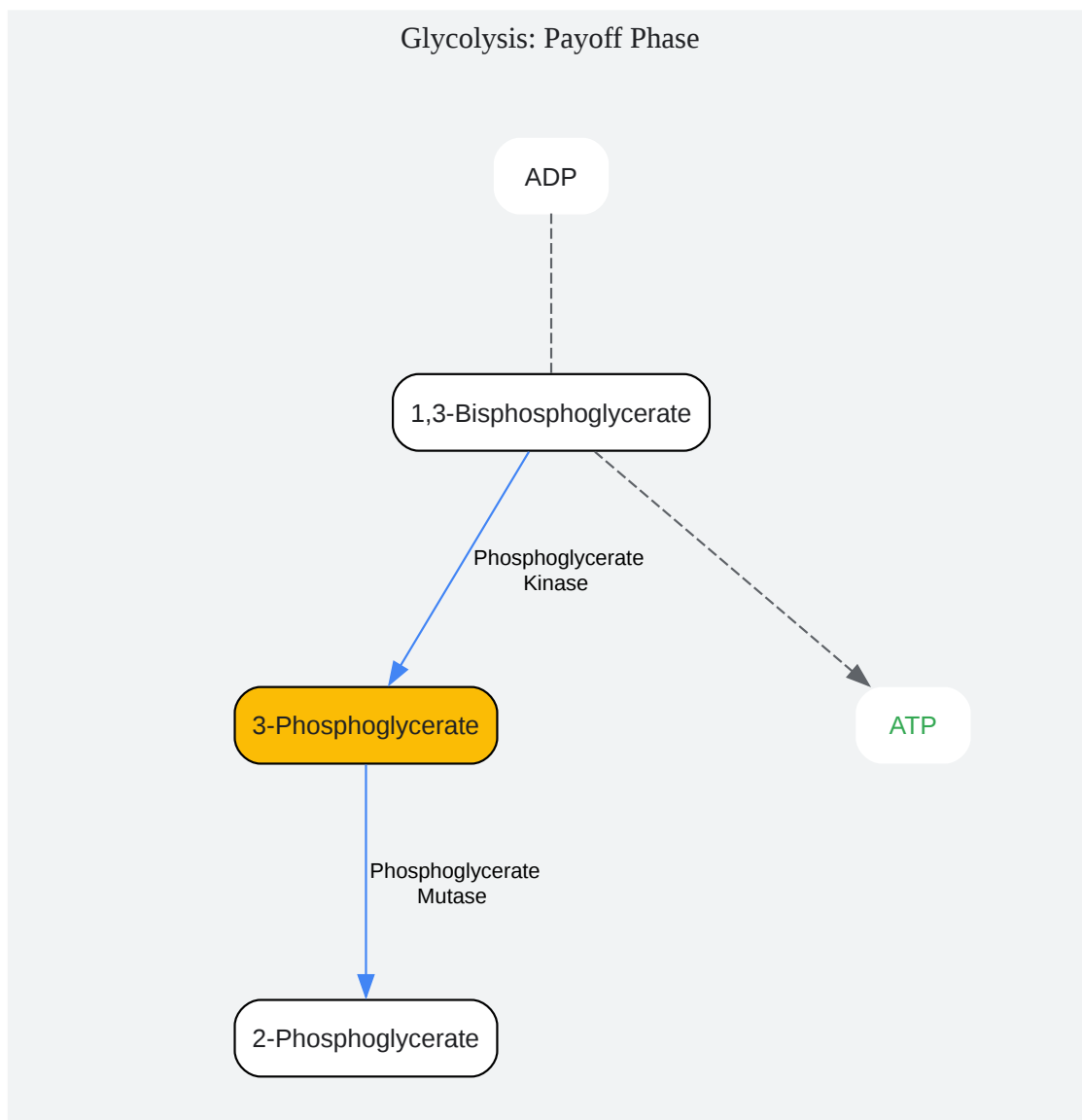
## Biological Role: An Intermediate in Glycolysis

3-Phosphoglyceric acid is a critical metabolite in the glycolytic pathway.[8] It is formed in the seventh step of glycolysis by the enzyme Phosphoglycerate Kinase, which catalyzes the

transfer of a phosphate group from 1,3-bisphosphoglycerate to ADP, thereby generating the first molecules of ATP in this pathway.<sup>[2]</sup> Subsequently, 3-phosphoglycerate is converted to 2-phosphoglycerate by the enzyme Phosphoglycerate Mutase.<sup>[1]</sup> Beyond its role in energy metabolism, 3-phosphoglycerate also serves as a precursor for the synthesis of amino acids, notably serine, which can then be used to produce cysteine and glycine.<sup>[1]</sup>

## Visualization of 3-Phosphoglycerate in the Glycolytic Pathway

The following diagram illustrates the position of 3-Phosphoglycerate within the glycolytic pathway, highlighting its formation and subsequent conversion.



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Caption: Conversion of 1,3-Bisphosphoglycerate to 2-Phosphoglycerate via 3-Phosphoglycerate in glycolysis.

## Experimental Protocols

While detailed, compound-specific validation reports are proprietary, the following sections describe the general methodologies for determining the key properties of a water-soluble powder like **D-(-)-3-Phosphoglyceric acid disodium** salt.

## Protocol: Solubility Assessment

Objective: To determine the solubility of the compound in water.

Methodology:

- A known volume of solvent (e.g., 1 mL of Type I ultrapure water) is placed in a clear vial at a controlled temperature (e.g., 25°C).
- Pre-weighed aliquots of the compound are incrementally added to the solvent.
- Between additions, the mixture is vigorously agitated (e.g., using a vortex mixer) for a set period to facilitate dissolution.
- The solution is visually inspected for any undissolved particulate matter against a dark background.
- The process is repeated until the addition of the compound results in a saturated solution, indicated by the persistence of solid material.
- Solubility is expressed in mg/mL, based on the total mass of the compound that fully dissolved in the known volume of solvent. For **D-(-)-3-Phosphoglyceric acid disodium** salt, this value is approximately 50 mg/mL.<sup>[5]</sup>

## Protocol: Purity Determination by Enzymatic Assay

Objective: To quantify the purity of the compound using an enzyme-coupled reaction.

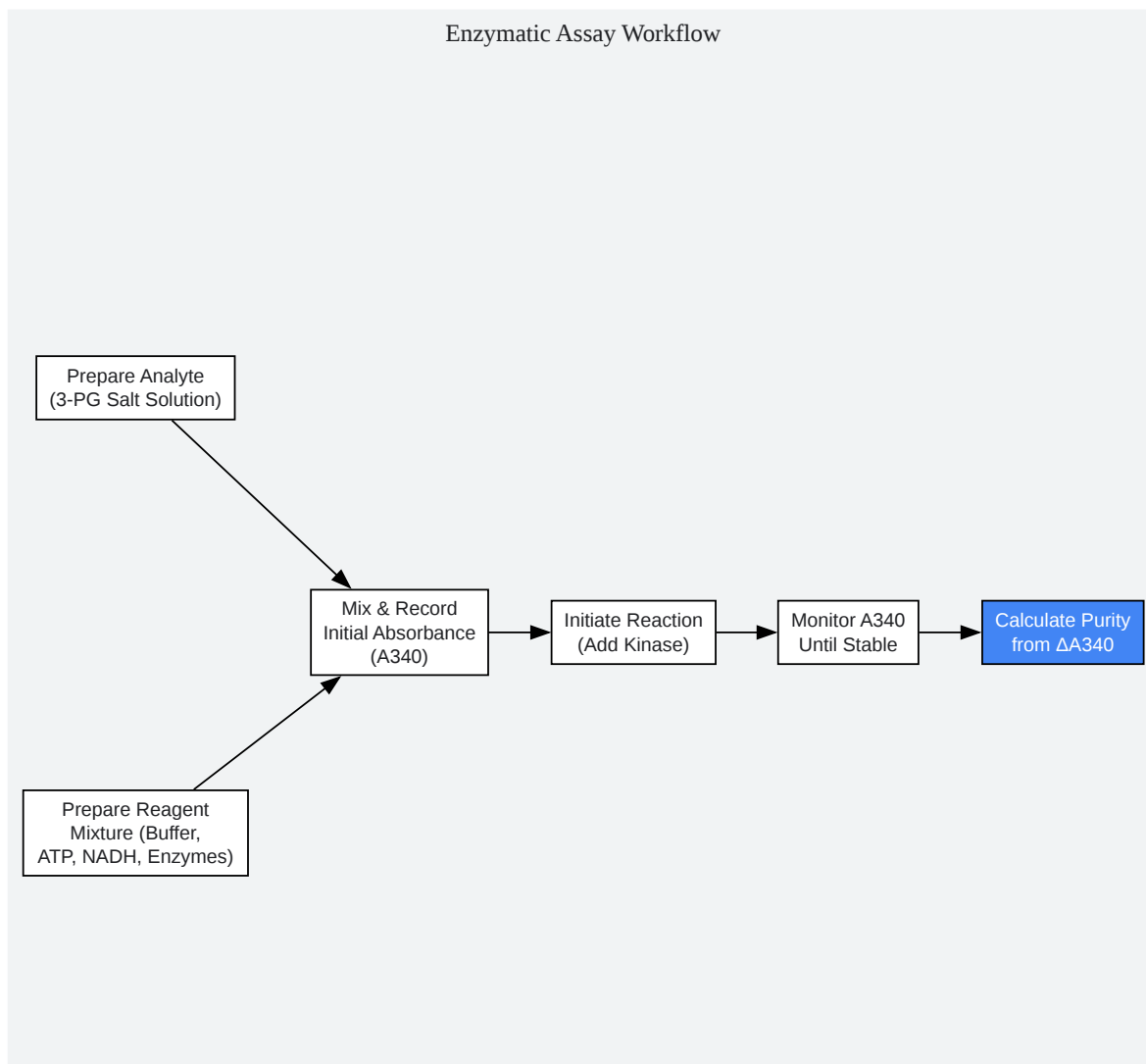
Methodology:

- Principle: The assay relies on enzymes for which 3-phosphoglycerate is a specific substrate. For example, the conversion of 3-PG to 1,3-bisphosphoglycerate by phosphoglycerate kinase can be coupled to the oxidation of NADH by glyceraldehyde-3-phosphate

dehydrogenase. The change in absorbance at 340 nm due to NADH oxidation is directly proportional to the amount of 3-PG in the sample.

- **Reagent Preparation:** A reaction buffer is prepared containing all necessary components except the sample: buffer (e.g., Tris-HCl), ATP, NADH, and the coupling enzymes.
- **Sample Preparation:** A solution of **D-(-)-3-Phosphoglyceric acid disodium** salt is prepared at a known concentration in ultrapure water.
- **Reaction:** The sample solution is added to the reaction buffer in a cuvette, and the initial absorbance at 340 nm is recorded using a spectrophotometer.
- **Initiation:** The reaction is initiated by adding the primary enzyme (e.g., phosphoglycerate kinase).
- **Measurement:** The decrease in absorbance at 340 nm is monitored until the reaction reaches completion.
- **Calculation:** The total change in absorbance is used to calculate the concentration of the substrate based on the molar extinction coefficient of NADH. This result is compared to the expected concentration to determine the purity.

## Workflow for Enzymatic Purity Assay



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Caption: General workflow for determining the purity of 3-PG disodium salt via an enzymatic assay.

## Storage, Stability, and Safety

## Storage and Stability

- Storage Temperature: The compound should be stored at  $-20^{\circ}\text{C}$  for long-term stability.[5][7][9]
- Chemical Stability: The product is chemically stable under standard ambient conditions (room temperature) for short periods and when stored as recommended.
- Handling: Keep the container tightly closed and in a dry, well-ventilated place.

## Safety Information

**D-(-)-3-Phosphoglyceric acid disodium** salt is classified with the following hazards and requires appropriate precautions.

- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[4]
- Precautionary Statements:
  - Prevention: P261 (Avoid breathing dust), P264 (Wash skin thoroughly after handling), P280 (Wear protective gloves/eye protection).
  - Response: P302 + P352 (IF ON SKIN: Wash with plenty of soap and water), P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).
- Target Organs: May cause damage to the eyes, central nervous system, and respiratory system.[5]

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